

cis-1,3-Pentadiene CAS number 1574-41-0 properties

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Compound of Interest

Compound Name: *cis-1,3-Pentadiene*

Cat. No.: B074190

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An In-depth Technical Guide to **cis-1,3-Pentadiene** (CAS 1574-41-0)

This guide provides a comprehensive overview of the chemical and physical properties, safety information, and common experimental protocols for **cis-1,3-Pentadiene**. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require detailed technical information on this compound.

Core Properties and Identifiers

cis-1,3-Pentadiene, also known as (Z)-1,3-pentadiene or cis-piperylene, is a colorless, highly flammable liquid.^{[1][2][3]} It is an organic compound classified as a diene, containing two double bonds in a five-carbon chain with a cis configuration.^[1] This structure makes it highly reactive, particularly in addition reactions, and useful as a monomer in the production of polymers and as an intermediate in organic synthesis.^[1] The compound is soluble in organic solvents but has limited solubility in water.^{[1][4]}

Table 1: General & Physical Properties of **cis-1,3-Pentadiene**

Property	Value	Source(s)
CAS Number	1574-41-0	[5][6]
Molecular Formula	C ₅ H ₈	[1][7][8]
Molecular Weight	68.12 g/mol	[5][9]
Appearance	Colorless to light yellow liquid	[1][2][10]
Boiling Point	43 - 44 °C	[5][8][11]
Melting Point	-141 °C to -140.8 °C	[5][6][11]
Density	0.691 - 0.694 g/mL at 20-25 °C	[5][6]
Vapor Pressure	6.58 psi (380 mmHg) at 20 °C	[5][10]
Refractive Index (n _{20/D})	1.436 - 1.437	[5]

| Solubility | Soluble in organic solvents; very poor in water (0.069 g/100ml) |[1][4] |

Table 2: Chemical Identifiers

Identifier Type	Value	Source(s)
IUPAC Name	(3Z)-penta-1,3-diene	[1]
Synonyms	(Z)-1,3-Pentadiene, cis-Piperylene, cis-1-Methyl-1,3-butadiene	[1][5][12]
InChI	InChI=1S/C5H8/c1-3-5-4-2/h3-5H,1H2,2H3/b5-4-	[1][5][6]
InChIKey	PMJHHCWVYXUKFD-PLNGDYQASA-N	[1][5][12]
SMILES	C\C=C/C=C	[5]

| EC Number | 216-401-0 |[5] |

Safety and Handling

cis-1,3-Pentadiene is a highly flammable liquid and vapor that readily forms explosive mixtures with air.[2][8][13] It is classified as an aspiration toxicant and may be fatal if swallowed and enters airways.[5][7][14] The substance is incompatible with strong oxidizing agents and can form peroxides, which may lead to polymerization.[4][13]

Table 3: GHS Hazard Information

Category	Information	Source(s)
Pictograms	Flame (GHS02), Health Hazard (GHS08)	[5]
Signal Word	Danger	[5][7][14]
Hazard Statements	H225: Highly flammable liquid and vapour.H304: May be fatal if swallowed and enters airways.	[5][7][14]

| Precautionary Statements | P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking.P233: Keep container tightly closed.P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.P331: Do NOT induce vomiting.P403+P235: Store in a well-ventilated place. Keep cool. |[7][14] |

Table 4: Fire & Exposure Safety

Property	Value	Source(s)
Flash Point	-15 °C (5.0 °F) - closed cup	[5]
Explosive Limits	2.0 - 8.3 vol% in air	[4]
Storage Temperature	2-8°C, Refrigerate	[2] [5] [13]
Personal Protective Equipment	Wear protective gloves, tightly fitting safety goggles, and fire/flammable resistant clothing. Use a full-face respirator if exposure limits are exceeded.	[14]

| Fire-fighting Measures | Use dry chemical, carbon dioxide, or alcohol-resistant foam. Wear self-contained breathing apparatus. [\[14\]](#) |

Experimental Protocols

Determination of Boiling Point (Micro-Reflux Method)

The boiling point is a critical physical property for identifying and assessing the purity of volatile organic compounds like **cis-1,3-pentadiene**.[\[15\]](#)[\[16\]](#)

Objective: To determine the boiling point of a small sample of **cis-1,3-pentadiene**.

Methodology:

- Apparatus Setup: Assemble a micro-reflux apparatus consisting of a small round-bottomed flask (e.g., 10 mL), a microscale condenser, and a heating source (e.g., a sand bath or heating mantle).[\[17\]](#)
- Sample Preparation: Place approximately 5 mL of **cis-1,3-pentadiene** and a few boiling stones or a small stir bar into the round-bottomed flask.[\[17\]](#)
- Assembly: Attach the condenser vertically to the flask and ensure water is flowing through the condenser jacket (in at the bottom, out at the top).[\[17\]](#)

- **Thermometer Placement:** Insert a calibrated thermometer through the condenser, positioning the bulb so it is just below the side arm of the condenser, ensuring it will be immersed in the vapor of the boiling liquid but not touching the liquid itself.[\[17\]](#)
- **Heating:** Gently heat the flask to bring the liquid to a boil. Observe the condensation ring rising in the condenser.[\[17\]](#)
- **Measurement:** When the liquid is actively boiling and condensing (refluxing), and the temperature reading on the thermometer stabilizes, record this temperature. This stable temperature is the boiling point of the liquid.[\[17\]](#)
- **Record Pressure:** Record the ambient barometric pressure, as boiling point is pressure-dependent.[\[17\]](#)

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard technique for the identification and quantification of volatile organic compounds (VOCs) like **cis-1,3-pentadiene**.[\[18\]](#)[\[19\]](#)[\[20\]](#) It separates components of a mixture and provides mass spectra for identification.

Objective: To identify and confirm the purity of a **cis-1,3-pentadiene** sample.

Methodology:

- **Sample Preparation:** Prepare a dilute solution of the **cis-1,3-pentadiene** sample in a suitable volatile solvent (e.g., hexane or pentane).
- **GC-MS System:** Use a gas chromatograph coupled to a mass spectrometer. A common setup for volatile compounds might involve a capillary column like a Zebron ZB-624.[\[21\]](#)
- **Injection:** Inject a small volume (e.g., 1 μL) of the prepared sample into the GC inlet, which is heated to ensure rapid vaporization.
- **Separation (Gas Chromatography):** The vaporized sample is carried by an inert gas (e.g., helium) through the GC column. The separation is achieved based on the compound's

boiling point and affinity for the column's stationary phase. A temperature program is used to elute the compounds.[19]

- **Detection and Ionization (Mass Spectrometry):** As the compound elutes from the GC column, it enters the mass spectrometer's ion source (typically using electron impact ionization).[21]
- **Mass Analysis:** The resulting charged fragments are separated by the mass analyzer based on their mass-to-charge ratio (m/z).
- **Data Analysis:** The resulting mass spectrum is compared against a spectral library (e.g., NIST) for identification.[21] The retention time from the chromatogram and the mass spectrum together confirm the identity and purity of the compound.[19]

Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the precise structure of organic molecules by providing information about the chemical environment of nuclei such as ^1H and ^{13}C .[22][23]

Objective: To confirm the *cis* configuration and overall structure of 1,3-pentadiene.

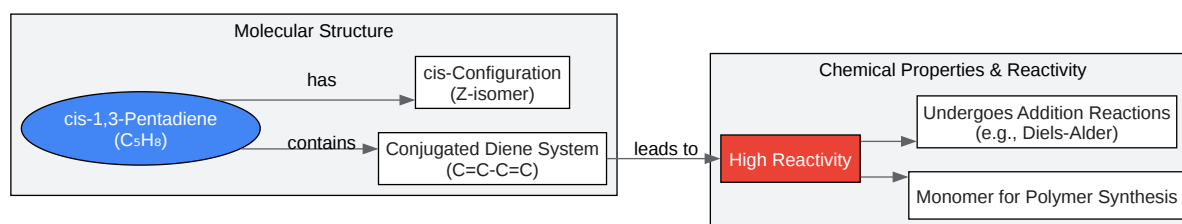
Methodology:

- **Sample Preparation:** Dissolve a small amount of the **cis-1,3-pentadiene** sample (e.g., 5-10 mg) in a deuterated solvent (e.g., CDCl_3) in an NMR tube. Add a small amount of a reference standard like tetramethylsilane (TMS).
- **Data Acquisition:** Place the NMR tube in the spectrometer. Acquire a ^1H NMR spectrum. Typical parameters include a 90° pulse width and a relaxation delay sufficient to ensure full relaxation of protons for accurate integration (e.g., 3-5 seconds).[24]
- **^1H NMR Analysis:**
 - **Chemical Shift (δ):** Analyze the positions of the signals (in ppm). The olefinic protons of the diene system will appear in the downfield region (typically 5.0-6.7 ppm), while the methyl protons will be upfield (around 1.7 ppm).[25]

- Integration: The area under each signal corresponds to the relative number of protons generating that signal.[23]
- Splitting (J-coupling): The splitting pattern of each signal reveals the number of neighboring protons. The coupling constant (J-value) between the vicinal protons on the C3-C4 double bond is characteristic of the stereochemistry. For cis-isomers, this J-value is typically smaller (around 10-12 Hz) compared to the larger J-value for trans-isomers (around 15-18 Hz).[25] This is the key to confirming the cis configuration.
- ¹³C NMR and 2D NMR (Optional): For a more detailed analysis, ¹³C NMR can be acquired to identify the number of unique carbon environments. 2D NMR experiments like COSY (to show ¹H-¹H correlations) and HSQC (to show ¹H-¹³C correlations) can be used to definitively assign all proton and carbon signals and confirm the connectivity of the molecule.[23]

Visualizations

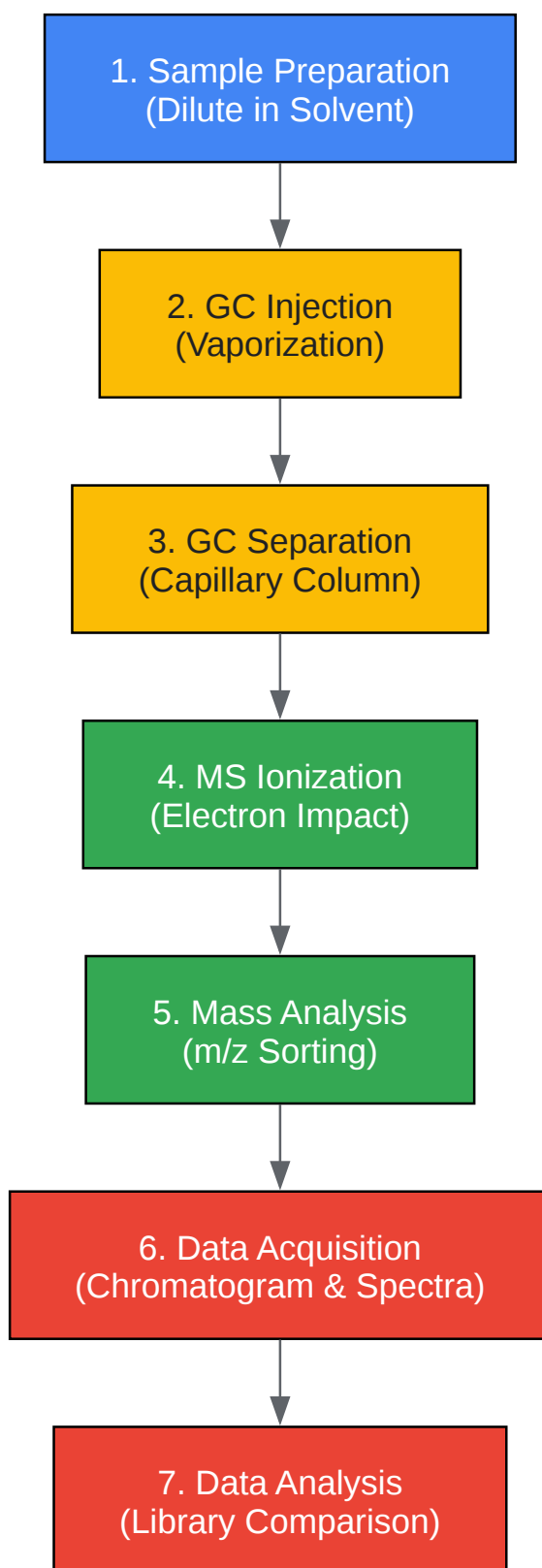
Logical Relationship Diagram



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Caption: Relationship between structure and chemical reactivity.

Experimental Workflow: GC-MS Analysis



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Caption: Workflow for GC-MS analysis of **cis-1,3-Pentadiene**.

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